

solubility issues with Veratril in organic solvents

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Compound Focus: Veratril

CAS No.: 554-34-7

Cat. No.: S1916950

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Veratril Solubility: Key Data & Properties

The table below summarizes the fundamental chemical and structural information for **Veratril**, which is crucial for understanding its solubility behavior.

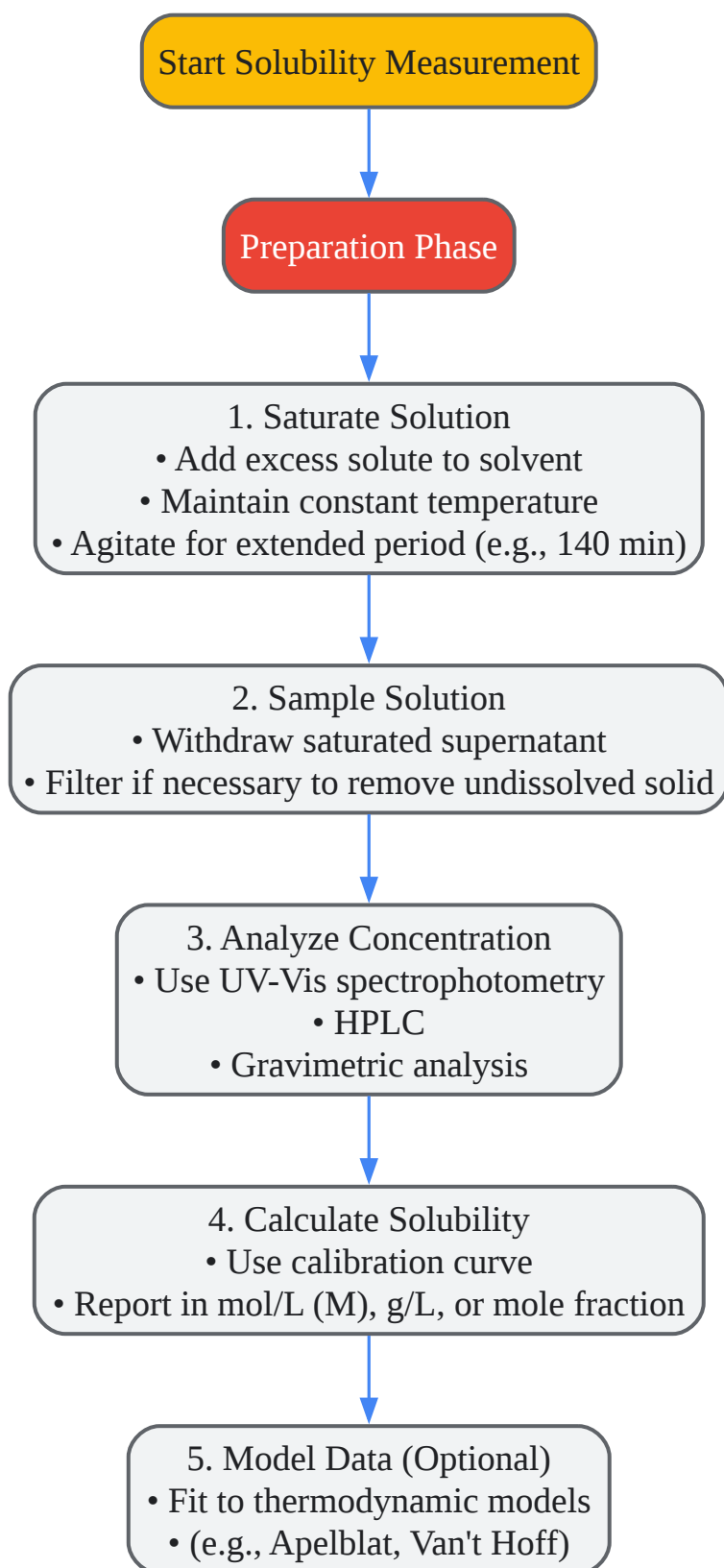
Property	Description
Systematic Name	1,2-bis(3,4-dimethoxyphenyl)ethane-1,2-dione [1]
Chemical Formula	C ₁₈ H ₁₈ O ₆ [1]
Molar Mass	330.33 g/mol [1]
Crystal System	Orthorhombic [1]
Space Group	Fdd2 [1]
Notable Functional Groups	Two carbonyl groups (dione), four methoxy groups (-OCH ₃) [1]

The presence of multiple polar methoxy and carbonyl groups suggests potential solubility in polar organic solvents. However, the large aromatic carbon skeleton can limit solubility, especially in highly polar solvents

like water [2]. The crystal packing, stabilized by intermolecular C–H···O contacts, also influences dissolution by affecting the energy required to break apart the crystal lattice [1].

Experimental Solubility Determination Workflow

For determining drug solubility, here is a generalized experimental protocol adapted from methods used for similar compounds [3].



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Solubility Prediction Methods

When experimental data is scarce, researchers can use in-silico methods to predict solubility.

Method Type	How It Works	Applications & Notes
Machine Learning (e.g., FASTSOLV)	Uses neural networks trained on large databases (e.g., BigSolDB) to predict logS from molecular structures and temperature [4] [5].	Predicts solubility in various organic solvents at arbitrary temperatures; open-source and available via web interfaces [4].
Traditional Models (e.g., HSP)	Uses Hansen Solubility Parameters (δD , δP , δH) to estimate miscibility based on the principle of "like dissolves like" [5].	Popular in polymer and coating industries; requires known parameters or experimental triangulation [5].

Frequently Asked Questions

Q1: What are the best organic solvents to try for dissolving Veratril? Based on its structure, polar aprotic solvents are a good starting point. **Dimethyl sulfoxide (DMSO)** and **Dimethylformamide (DMF)** are excellent for compounds with polar functional groups due to their high polarity and ability to act as hydrogen bond acceptors [2]. **Acetone** or **ethyl acetate** may also be effective, though solubility might be lower than in DMSO or DMF due to the size of the **Veratril** molecule [2].

Q2: How does temperature affect the solubility of drugs like Veratril? For most solid compounds, solubility increases with temperature. This dissolution process is typically **endothermic** (absorbs heat) and **entropy-driven** [6]. The relationship between temperature and solubility can be quantitatively described and predicted using models like the **Van't Hoff** or **Apelblat equations** [6] [3].

Q3: The experimental solubility of my compound is very low. What are my options? Several technological approaches can address low solubility:

- **Particle Size Reduction:** Use supercritical fluid technologies, such as the **Supercritical Anti-Solvent (SAS)** method, to produce fine particles with increased surface area, thereby enhancing dissolution rates and solubility [3].

- **Alternative Formulations:** Explore the use of **co-solvents** or **surfactants** to create a more favorable solvation environment [2].

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To cite this document: Smolecule. [solubility issues with Veratril in organic solvents]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1916950#solubility-issues-with-veratril-in-organic-solvents>]

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